

Application Notes and Protocols: CCT251545 for Cell Culture Experiments

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Compound of Interest

Compound Name: CCT251545

Cat. No.: B606553

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Audience: Researchers, scientists, and drug development professionals.

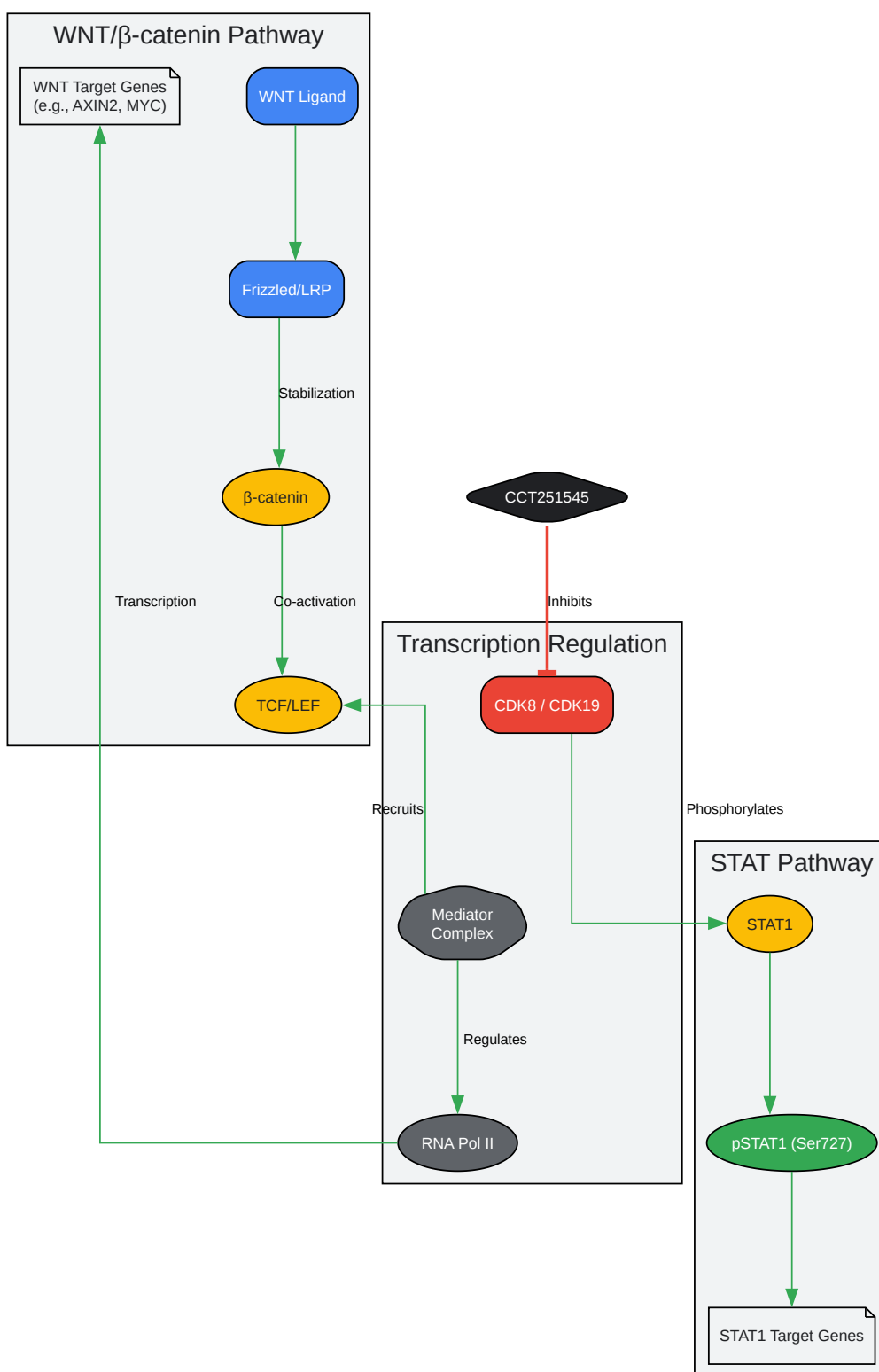
Introduction and Background

CCT251545 is a potent, orally bioavailable small-molecule inhibitor initially identified through a cell-based screen for inhibitors of the WNT signaling pathway.[1][2] Subsequent molecular target identification revealed that **CCT251545** is a selective and potent chemical probe for the human Mediator complex-associated protein kinases, Cyclin-Dependent Kinase 8 (CDK8) and Cyclin-Dependent Kinase 19 (CDK19).[2][3] Its high selectivity and cell permeability make it a valuable tool for investigating the roles of CDK8/19 in various biological processes, particularly in oncology and developmental biology.[3]

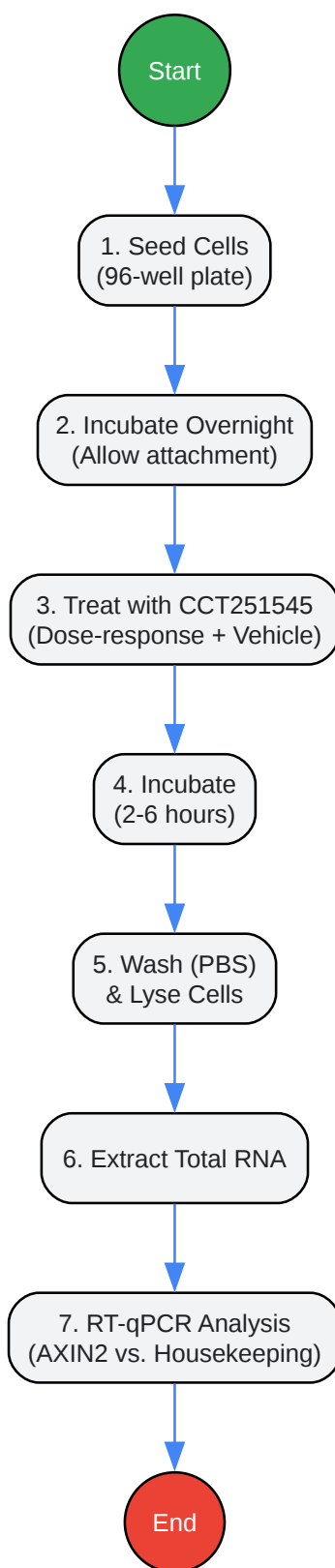
Mechanism of Action

CCT251545 functions as an ATP-competitive inhibitor of CDK8 and CDK19.[4][5] These kinases are components of the Mediator complex, a crucial co-regulator of RNA polymerase II-dependent transcription. By inhibiting the kinase activity of CDK8 and CDK19, **CCT251545** modulates the expression of a subset of genes, including those regulated by the WNT/ β -catenin and STAT1 signaling pathways.[2][3]

A key pharmacodynamic biomarker for **CCT251545** activity is the reduction of STAT1 phosphorylation at the Ser727 residue (pSTAT1-Ser727), which is directly mediated by CDK8.[3][5] Inhibition of CDK8/19 by **CCT251545** leads to a measurable decrease in pSTAT1-Ser727 levels, confirming target engagement within the cell.[3][4]



CCT251545 Mechanism of Action



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CCT251545 | CAS:1661839-45-7 | Orally bioavailable and potent WNT signaling inhibitor | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. A selective chemical probe for exploring the role of CDK8 and CDK19 in human disease - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Probe CCT251545 | Chemical Probes Portal [chemicalprobes.org]
- 5. researchgate.net [researchgate.net]
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